

# Application Note: Preparation of Carfilzomib Stock Solution in DMSO for Cell Culture

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## Compound of Interest

Compound Name: Carfilzomib

Cat. No.: B1684676

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## Abstract

**Carfilzomib** is a potent, second-generation, irreversible proteasome inhibitor used in cancer research and for the treatment of multiple myeloma.[1] It selectively targets the chymotrypsin-like activity of the 20S proteasome, leading to an accumulation of ubiquitinated proteins, cell cycle arrest, and apoptosis in cancer cells.[2][3] Accurate and consistent preparation of **Carfilzomib** stock solutions is critical for obtaining reliable and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and application of **Carfilzomib** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent for in vitro cell culture experiments.

## Data Summary

Quantitative data for **Carfilzomib** is summarized in the table below. Researchers should always refer to the manufacturer's product-specific information sheet for batch-specific details.

Parameter	Value	References
Molecular Formula	C <sub>40</sub> H <sub>57</sub> N <sub>5</sub> O <sub>7</sub>	[4]
Molecular Weight	719.91 g/mol	[4][5]
Appearance	White to off-white solid/crystalline powder	[4][5][6]
Solubility in DMSO	≥15 mg/mL. Higher concentrations (up to 125 mg/mL) may be achieved with ultrasonication.	[4][6][7]
Solubility in Ethanol	~1 mg/mL	[2][4][6]
Aqueous Solubility	Sparingly soluble / Practically insoluble	[2][6][8]
Recommended Stock Conc.	5-10 mM in 100% DMSO	[7][9]
Storage of Stock Sol.	Aliquot and store at -20°C for up to 6 months or -80°C for longer-term stability. Avoid repeated freeze-thaw cycles.	[4][10]
Typical Working Conc.	5 nM - 2000 nM, depending on the cell line and experimental design. Treatment duration is typically 4 to 48 hours.	[6][9][11]
IC <sub>50</sub> Values	2.4 - 20 nM in various human cancer cell lines.	[6]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Carfilzomib Stock Solution

This protocol describes the preparation of a 10 mM stock solution from a powdered form of **Carfilzomib**. All steps involving the compound and DMSO should be performed in a chemical

fume hood using appropriate personal protective equipment (PPE).

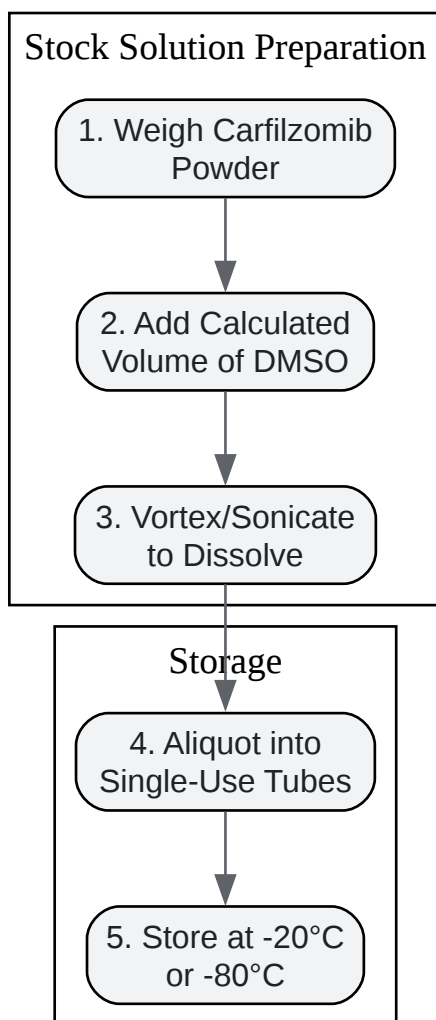
#### Materials:

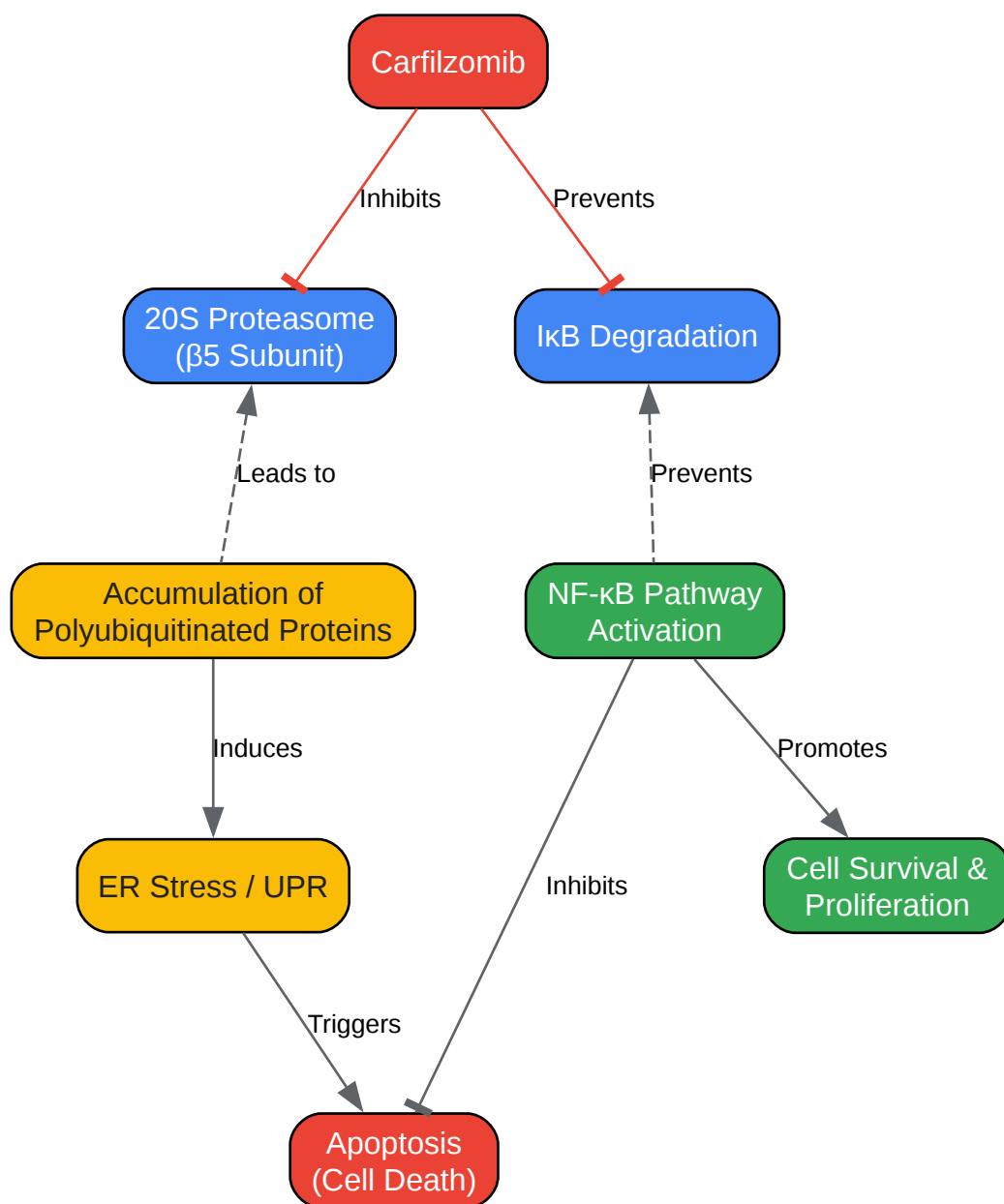
- **Carfilzomib** powder (e.g., 1 mg)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

- Pre-Weighing Preparation: Allow the vial of **Carfilzomib** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Carfilzomib** powder. For example, weigh 1 mg of **Carfilzomib** (Molecular Weight: 719.91 g/mol ).
- Calculate DMSO Volume: Calculate the volume of DMSO required to achieve a 10 mM concentration.
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} * \text{Concentration (mol/L)})$
  - $\text{Volume (}\mu\text{L)} = (1 \text{ mg} / 719.91 \text{ g/mol}) * (1 \text{ g} / 1000 \text{ mg}) / (10 \text{ mmol/L}) * (1 \text{ mol} / 1000 \text{ mmol}) * (1,000,000 \text{ }\mu\text{L} / 1 \text{ L})$
  - Volume  $\approx$  138.9  $\mu\text{L}$  of DMSO for 1 mg of **Carfilzomib**.
- Dissolution: Add the calculated volume of DMSO to the vial containing the **Carfilzomib** powder.

- **Mixing:** Cap the vial securely and vortex thoroughly until the powder is completely dissolved. The solution should be clear. If dissolution is difficult, brief sonication may be used.<sup>[7]</sup>
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile cryovials.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.<sup>[4]</sup><sup>[10]</sup>





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